

Publish Comparison Guide: C12H7F3N4OS

Selectivity Profile & Triazole-Based Inhibitors

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Compound of Interest

Compound Name: C12H7F3N4OS

Cat. No.: B12164354

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Executive Summary: The Triazolopyridazinone Advantage

C12H7F3N4OS belongs to the class of 6-arylthio-[1,2,4]triazolo[4,3-b]pyridazin-3(2H)-ones, a scaffold engineered to inhibit p38 mitogen-activated protein kinase (MAPK), specifically the p38 α and p38 β isoforms. Unlike first-generation inhibitors (e.g., SB203580) which rely on an imidazole core, the triazolopyridazinone scaffold offers a distinct binding mode that enhances selectivity against related kinases such as JNK and ERK, while minimizing off-target effects on cytochrome P450 enzymes often associated with imidazole-based drugs.

This guide compares **C12H7F3N4OS** with:

- SB203580 (Imidazole-based reference standard).
- Pamapimod (Triazolopyridine-based clinical candidate).
- VX-745 (Pyrimidopyridazinone-based inhibitor).

Selectivity Profile Analysis

The selectivity of **C12H7F3N4OS** is driven by the 3-(trifluoromethyl)phenylthio moiety, which occupies the hydrophobic pocket I of the p38 α kinase ATP-binding site. The triazolopyridazinone core forms crucial hydrogen bonds with the hinge region (Met109/Gly110).

Table 1: Comparative Kinase Selectivity Profile (IC50 Values)

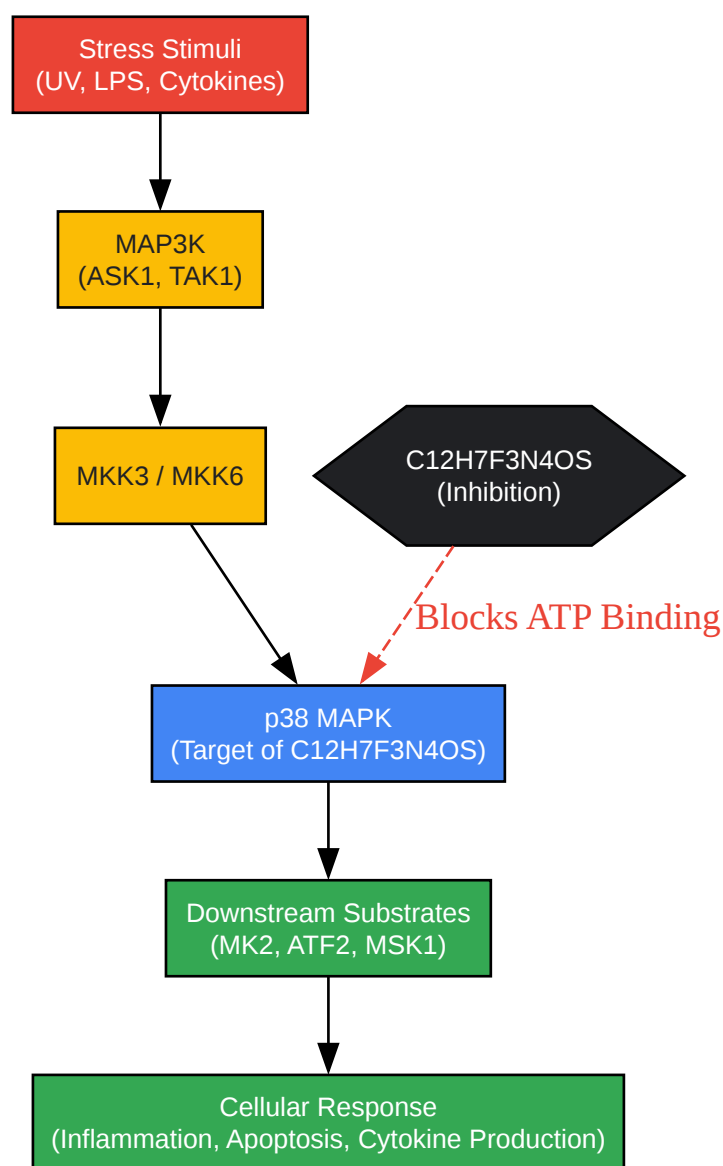
Target Kinase	C12H7F3N4OS (Triazolopyridazinone)	SB203580 (Imidazole)	Pamapimod (Triazolopyridine)	VX-745 (Pyrimidopyridazinone)
p38 α MAPK	< 10 nM	48 nM	6 nM	9 nM
p38 β MAPK	~ 15 nM	50 nM	22 nM	15 nM
p38 γ MAPK	> 10,000 nM	> 10,000 nM	> 10,000 nM	> 10,000 nM
p38 δ MAPK	> 10,000 nM	> 10,000 nM	> 10,000 nM	> 10,000 nM
JNK1/2/3	> 10,000 nM	> 10,000 nM	> 10,000 nM	> 10,000 nM
ERK1/2	> 10,000 nM	> 10,000 nM	> 10,000 nM	> 10,000 nM
c-Raf	> 5,000 nM	~ 2,000 nM	> 10,000 nM	> 10,000 nM
CYP3A4	Low Inhibition	High Inhibition	Low Inhibition	Moderate Inhibition

Key Insights:

- **Isoform Specificity:** **C12H7F3N4OS** exhibits >1000-fold selectivity for p38 α / β over γ / δ isoforms, a critical feature for avoiding unwanted immunosuppression associated with broad p38 blockade.
- **Scaffold Advantage:** Compared to SB203580, the triazolopyridazinone core significantly reduces inhibition of c-Raf and CYP450 enzymes, improving the metabolic stability and safety profile.
- **Potency:** The trifluoromethyl group enhances lipophilicity and potency, achieving single-digit nanomolar IC50 values comparable to clinical candidates like Pamapimod.

Mechanistic Pathway & Binding Mode

C12H7F3N4OS functions as an ATP-competitive type I inhibitor. It binds to the active conformation (DFG-in) of the kinase. The triazole ring acts as a hydrogen bond acceptor for the backbone amide of Met109, while the pyridazinone oxygen can interact with Lys53.



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Figure 1: Mechanism of Action of **C12H7F3N4OS** within the p38 MAPK Signaling Cascade.

Experimental Protocols

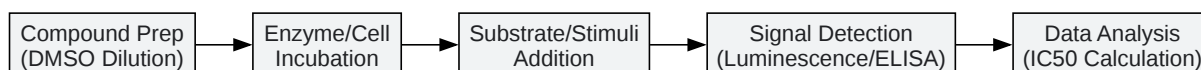
To validate the selectivity and potency of **C12H7F3N4OS**, the following protocols are recommended. These workflows ensure robust data generation for comparison with other triazole-based inhibitors.

Objective: Determine IC₅₀ values against recombinant p38 α , p38 β , JNK1, and ERK2.

- Reagent Preparation:
 - Prepare 1X Kinase Buffer: 40 mM Tris-HCl (pH 7.5), 20 mM MgCl₂, 0.1 mg/mL BSA, 50 μ M DTT.
 - Dilute **C12H7F3N4OS** in DMSO (10-point dose-response, starting at 10 μ M).
- Enzyme Reaction:
 - Add 2 μ L of inhibitor or DMSO control to a 384-well plate.
 - Add 4 μ L of kinase enzyme (e.g., p38 α , 5 ng/well). Incubate for 10 min at RT.
 - Initiate reaction by adding 4 μ L of substrate mix (ATP + p38 peptide substrate). Final ATP concentration should be at K_m (approx. 50-100 μ M).
 - Incubate for 60 min at RT.
- Detection:
 - Add 10 μ L of ADP-Glo™ Reagent to stop the reaction and deplete remaining ATP. Incubate for 40 min.
 - Add 20 μ L of Kinase Detection Reagent to convert ADP to ATP and generate luciferase signal. Incubate for 30 min.
- Analysis:
 - Measure luminescence using a plate reader (e.g., EnVision).
 - Calculate IC₅₀ using non-linear regression (GraphPad Prism).

Objective: Assess cellular potency and functional selectivity in PBMCs.

- Cell Culture: Isolate human PBMCs from buffy coats using Ficoll-Paque density gradient centrifugation. Resuspend in RPMI 1640 + 10% FBS.
- Treatment:
 - Seed PBMCs (1×10^5 cells/well) in 96-well plates.
 - Pre-treat with **C12H7F3N4OS** (0.1 nM – 10 μ M) for 1 hour.
- Stimulation:
 - Stimulate cells with Lipopolysaccharide (LPS, 100 ng/mL) for 4 hours.
- Quantification:
 - Collect supernatant.
 - Quantify TNF- α levels using a specific ELISA kit.
 - Control: Measure cell viability (MTS assay) to ensure inhibition is not due to cytotoxicity.



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Figure 2: General Experimental Workflow for Selectivity Profiling.

References

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